

GRP-60367 Hydrochloride: A Guide to Solution Preparation and Storage

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: GRP-60367 hydrochloride

Cat. No.: B8134323

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

This document provides detailed protocols for the preparation and storage of **GRP-60367 hydrochloride** solutions, a potent, first-in-class small-molecule inhibitor of the rabies virus (RABV) entry.^{[1][2][3]} **GRP-60367 hydrochloride** specifically targets the RABV G protein, thereby blocking its entry into host cells.^{[1][2][3]} Adherence to proper preparation and storage procedures is critical for ensuring the compound's stability, solubility, and optimal performance in research applications.

Physicochemical Properties and Solubility

GRP-60367 hydrochloride is an off-white to light yellow solid.^[1] While the hydrochloride salt form generally offers enhanced water solubility and stability compared to its free base counterpart, the compound exhibits high solubility in dimethyl sulfoxide (DMSO).^{[4][5]}

Table 1: Solubility and Physicochemical Properties of **GRP-60367 Hydrochloride**

Property	Value	Source
Molecular Weight	389.92 g/mol	[1]
Formula	C ₂₁ H ₂₈ ClN ₃ O ₂	[1]
Appearance	Off-white to light yellow solid	[1]
Solubility in DMSO	250 mg/mL (641.16 mM)	[1][2]

Note: Ultrasonic treatment may be required to achieve maximum solubility in DMSO. It is also crucial to use newly opened, anhydrous DMSO as the compound is hygroscopic, and the presence of water can significantly impact solubility.[1]

Solution Preparation Protocols

The following protocols outline the steps for preparing both high-concentration stock solutions and working solutions for various experimental needs.

Protocol 1: High-Concentration Stock Solution in DMSO

This protocol is suitable for preparing a concentrated stock solution that can be diluted for various in vitro and in vivo studies.

Materials:

- **GRP-60367 hydrochloride** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene tubes
- Vortex mixer
- Ultrasonic bath

Procedure:

- Aseptically weigh the desired amount of **GRP-60367 hydrochloride** powder.

- Add the appropriate volume of anhydrous DMSO to achieve the desired concentration (e.g., for a 10 mM stock solution, add 0.2565 mL of DMSO to 1 mg of powder).
- Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
- If necessary, sonicate the solution in an ultrasonic bath for 5-10 minutes to ensure complete dissolution.
- Once the powder is fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes to minimize freeze-thaw cycles.

Table 2: Preparation of **GRP-60367 Hydrochloride** Stock Solutions in DMSO

Desired Concentration	Mass of GRP-60367 HCl	Volume of DMSO
1 mM	1 mg	2.5646 mL
5 mM	1 mg	0.5129 mL
10 mM	1 mg	0.2565 mL
1 mM	5 mg	12.8231 mL
5 mM	5 mg	2.5646 mL
10 mM	5 mg	1.2823 mL
1 mM	10 mg	25.6463 mL
5 mM	10 mg	5.1293 mL
10 mM	10 mg	2.5646 mL

Source:[1][2]

Protocol 2: Preparation of Aqueous Working Solutions for In Vivo Studies

For in vivo applications, it is often necessary to prepare the compound in a vehicle that is well-tolerated by the animal model. Below are examples of such preparations.

Example 1: Formulation with PEG300, Tween-80, and Saline

- Start with a 20.8 mg/mL stock solution of **GRP-60367 hydrochloride** in DMSO.
- To prepare 1 mL of working solution, add 100 µL of the DMSO stock solution to 400 µL of PEG300 and mix thoroughly.
- Add 50 µL of Tween-80 and mix again until the solution is homogeneous.
- Add 450 µL of saline to bring the final volume to 1 mL. This results in a clear solution with a concentration of ≥ 2.08 mg/mL.[\[1\]](#)

Example 2: Formulation with SBE-β-CD in Saline

- Prepare a 20.8 mg/mL stock solution of **GRP-60367 hydrochloride** in DMSO.
- To prepare 1 mL of working solution, add 100 µL of the DMSO stock solution to 900 µL of a 20% SBE-β-CD solution in saline.
- Mix thoroughly until a clear solution is obtained. The final concentration will be ≥ 2.08 mg/mL.[\[1\]](#)

Example 3: Formulation in Corn Oil

- Prepare a 20.8 mg/mL stock solution of **GRP-60367 hydrochloride** in DMSO.
- To prepare 1 mL of working solution, add 100 µL of the DMSO stock solution to 900 µL of corn oil.
- Mix thoroughly. This method yields a solution of ≥ 2.08 mg/mL.[\[1\]](#) Note: This formulation should be used with caution for dosing periods exceeding half a month.[\[1\]](#)

Storage and Stability

Proper storage is crucial to maintain the integrity and activity of **GRP-60367 hydrochloride**.

Table 3: Storage Conditions and Stability

Form	Storage Temperature	Duration	Special Conditions	Source
Solid Powder	4°C	-	Sealed, away from moisture	[1]
In Solvent (DMSO)	-20°C	1 month	Sealed, away from moisture, aliquot to avoid freeze-thaw cycles	[1]
In Solvent (DMSO)	-80°C	6 months	Sealed, away from moisture, aliquot to avoid freeze-thaw cycles	[1]

It is strongly recommended to aliquot stock solutions into single-use volumes to prevent degradation from repeated freeze-thaw cycles.[1]

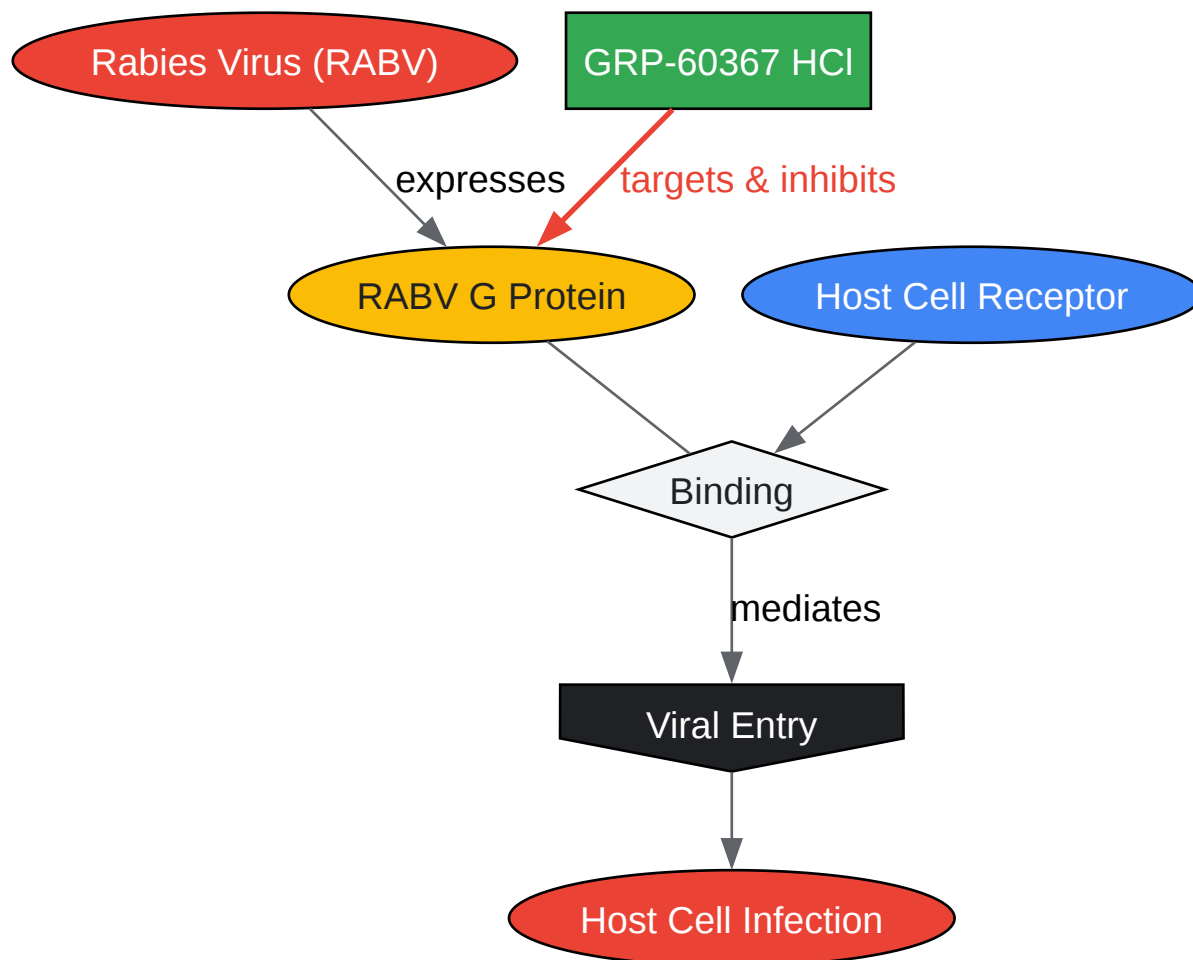
Experimental Workflow and Signaling Pathway

The following diagrams illustrate the general workflow for preparing and using **GRP-60367 hydrochloride** and its mechanism of action.



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Caption: Workflow for **GRP-60367 hydrochloride** preparation and use.



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